

CAS number for 3-Chloro-6-(trimethylstannyl)isoquinoline

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Compound of Interest

Compound Name: 3-Chloro-6-(trimethylstannyl)isoquinoline

CAS No.: 1380613-06-8

Cat. No.: B3039874

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Technical Guide: 3-Chloro-6-(trimethylstannyl)isoquinoline

Part 1: Executive Summary & Compound Identification

3-Chloro-6-(trimethylstannyl)isoquinoline is a specialized organometallic building block used primarily in the synthesis of complex pharmaceutical agents, particularly kinase inhibitors and polycyclic alkaloids.^[1] It serves as a bifunctional scaffold, allowing for orthogonal functionalization: the C-6 trimethylstannyl group undergoes palladium-catalyzed cross-coupling (Stille reaction) under mild conditions, while the C-3 chlorine atom remains intact for subsequent nucleophilic substitution (ngcontent-ng-c1989010908="" _ngghost-ng-c2193002942="" class="inline ng-star-inserted">

) or higher-energy catalytic coupling.

Compound Identity Table

Attribute	Detail
Chemical Name	3-Chloro-6-(trimethylstannyl)isoquinoline
CAS Number	Not Listed (Transient Intermediate)*
Precursor CAS	552331-06-3 (6-Bromo-3-chloroisoquinoline)
Molecular Formula	
Molecular Weight	326.41 g/mol
Physical State	Viscous oil or low-melting solid (typically prepared in situ)
Solubility	Soluble in THF, Dioxane, Toluene, DCM

*Note: As a highly reactive organotin intermediate, this specific compound is rarely cataloged in public chemical registries. It is synthesized directly from the commercially available 6-bromo-3-chloroisoquinoline (CAS 552331-06-3).[\[1\]](#)

Part 2: Synthesis & Experimental Protocol

The synthesis relies on the chemoselective stannylation of 6-bromo-3-chloroisoquinoline.[\[1\]](#)

The bromine atom at the C-6 position is significantly more reactive toward oxidative addition by Palladium(0) than the chlorine at C-3, enabling high regioselectivity.[\[1\]](#)

Mechanism of Action

- Oxidative Addition: Pd(0) inserts into the C(6)-Br bond. The C(3)-Cl bond is deactivated due to its position relative to the nitrogen and the stronger C-Cl bond energy.[\[1\]](#)
- Transmetallation: Hexamethylditin transfers a
group to the palladium center.
- Reductive Elimination: The product is released, regenerating the Pd(0) catalyst.

Protocol: Palladium-Catalyzed Stannylation

Reagents:

- Substrate: 6-Bromo-3-chloroisoquinoline (1.0 equiv)
- Stannylating Agent: Hexamethylditin (1.1 equiv)
- Catalyst: Tetrakis(triphenylphosphine)palladium(0) [5 mol%]
- Solvent: Anhydrous 1,4-Dioxane or Toluene (Degassed)

Step-by-Step Methodology:

- Preparation: Charge a flame-dried Schlenk flask with 6-bromo-3-chloroisoquinoline and under an argon atmosphere.
- Addition: Add anhydrous 1,4-dioxane via syringe, followed by hexamethylditin.
- Degassing: Freeze-pump-thaw the solution three times to remove oxygen (critical to prevent homocoupling or catalyst oxidation).^[1]
- Reaction: Heat the mixture to 90–100°C for 4–12 hours. Monitor via TLC (Hexane/EtOAc) or LC-MS.^[1] The starting bromide should disappear, and a less polar spot (the stannane) should appear.
- Workup: Cool to room temperature. Filter through a pad of Celite to remove palladium black. Wash the pad with ethyl acetate.
- Purification: Concentrate the filtrate in vacuo. Caution: Trimethyltin byproducts are toxic. Purify rapidly via neutral alumina column chromatography (to avoid protodestannylation on acidic silica) using a gradient of Hexanes/EtOAc.

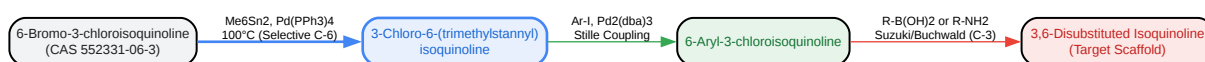
Part 3: Reactivity & Applications

The utility of **3-Chloro-6-(trimethylstannyl)isoquinoline** lies in its orthogonal reactivity.^[1] It allows researchers to build libraries of 6-substituted isoquinolines while reserving the 3-position

for late-stage modification.^[1]

Chemo-Orthogonality Workflow

- Reaction A (C-6): Stille Coupling. The C-6 position of 6-bromo-3-chloroisoquinoline reacts with aryl halides () in the presence of Pd catalysts. The C-3 Cl remains inert.
- Reaction B (C-3): Buchwald-Hartwig Amination or Suzuki Coupling. Once the C-6 position is derivatized, harsher conditions can be applied to functionalize the C-3 chlorine.^[1]



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Caption: Orthogonal synthetic pathway utilizing the reactivity difference between C-6 stannane and C-3 chloride.

Part 4: Safety & Handling (Critical)

Warning: Organotin compounds are potent neurotoxins.

- Exposure Routes: Highly absorbable through skin and inhalation.
- PPE: Double nitrile gloves (or Silver Shield® laminate gloves), lab coat, and safety glasses are mandatory. All operations must occur in a functioning fume hood.
- Waste Disposal: All tin-containing waste must be segregated into specific "Organometallic/Heavy Metal" waste streams.^[1] Do not mix with general organic solvents.
- Decontamination: Glassware should be soaked in a base bath (KOH/Isopropanol) to cleave residual organotin residues before standard washing.

References

- Stille Coupling Methodology: Milstein, D., & Stille, J. K. (1978). "A general, selective, and facile method for ketone synthesis from acid chlorides and organotin compounds catalyzed by palladium." Journal of the American Chemical Society. Available at: [\[Link\]](#)
- Isoquinoline Functionalization: Li, J. J. (2008). Name Reactions for Homologations, Part I: Stille Coupling. Wiley-Interscience.[\[1\]](#) (General reference for Pd-catalyzed coupling mechanisms).
- Safety Data: Trimethyltin chloride Safety Data Sheet. Sigma-Aldrich.[\[1\]](#) (Reference for organotin handling).

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Sources

- [1. americanelements.com](https://www.americanelements.com) [[americanelements.com](https://www.americanelements.com)]
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